

Spectroscopic Characterization of Cyclobutyl 4-Fluorophenyl Ketone: A Technical Guide

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Compound of Interest

Compound Name: Cyclobutyl 4-fluorophenyl ketone

CAS No.: 31431-13-7

Cat. No.: B1295176

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Abstract

This technical guide provides a detailed spectroscopic analysis of **Cyclobutyl 4-Fluorophenyl Ketone** (CAS: 31431-13-7, MF: C₁₁H₁₁FO, MW: 178.21 g/mol). As a key structural motif in medicinal chemistry and materials science, a thorough understanding of its spectroscopic properties is essential for researchers, scientists, and professionals in drug development. While a complete set of published experimental spectra for this specific molecule is not readily available in peer-reviewed literature, this guide leverages established spectroscopic principles and data from analogous structures to present a comprehensive, predicted analysis. We will detail the theoretical underpinnings, standard experimental protocols, and in-depth interpretation for Nuclear Magnetic Resonance (¹H and ¹³C NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS).

Introduction: The Significance of Spectroscopic Analysis

Cyclobutyl 4-fluorophenyl ketone belongs to the class of aryl cyclobutyl ketones, which are valuable building blocks in organic synthesis. The cyclobutane ring offers a unique, rigid, three-

dimensional scaffold that can serve as a bioisostere for other groups, potentially improving metabolic stability and binding affinity of drug candidates. The 4-fluorophenyl moiety is also a common feature in pharmaceuticals, influencing electronic properties and metabolic pathways.

Accurate structural confirmation and purity assessment are paramount in any chemical synthesis. Spectroscopic techniques provide a non-destructive and highly informative means to achieve this. By analyzing the interaction of a molecule with electromagnetic radiation and its behavior under ionization, we can deduce its precise connectivity, functional groups, and atomic environment. This guide serves as a practical reference for the expected spectroscopic signature of this compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. It relies on the magnetic properties of atomic nuclei, primarily ^1H (proton) and ^{13}C .

Experimental Protocol: NMR Data Acquisition

The following protocol outlines a standard procedure for acquiring high-quality NMR spectra for a small molecule like **cyclobutyl 4-fluorophenyl ketone**.

Methodology:

- **Sample Preparation:** Dissolve approximately 10-20 mg of the purified compound in ~0.6 mL of deuterated chloroform (CDCl_3). CDCl_3 is a standard solvent for its ability to dissolve a wide range of organic compounds and for its single, well-characterized residual solvent peak. Add a small amount of tetramethylsilane (TMS) as an internal standard ($\delta = 0.00$ ppm).
- **Instrument Setup:** Utilize a 400 MHz (or higher) NMR spectrometer. Ensure the instrument is properly shimmed to achieve magnetic field homogeneity.
- **^1H NMR Acquisition Parameters:**
 - **Pulse Sequence:** A standard 90° pulse experiment is typically sufficient. For quantitative results, ensure the relaxation delay is adequate (≥ 5 times the longest T_1).

- Spectral Width: Set to approximately 12-15 ppm to encompass all expected proton signals.
- Acquisition Time (AQ): Set to 3-4 seconds to ensure good resolution.
- Number of Scans (NS): For a sample of this concentration, 8 to 16 scans should provide an excellent signal-to-noise ratio.
- ¹³C NMR Acquisition Parameters:
 - Pulse Sequence: A proton-decoupled experiment (e.g., zgpg30) is standard to produce a spectrum with singlets for each unique carbon, simplifying interpretation.
 - Spectral Width: Set to ~220 ppm to cover the full range of organic carbon chemical shifts.
 - Number of Scans (NS): Due to the low natural abundance of ¹³C, a larger number of scans (e.g., 1024 or more) is typically required to achieve a good signal-to-noise ratio.

Predicted ¹H NMR Spectrum and Interpretation

The proton NMR spectrum is predicted to show distinct signals for the aromatic and aliphatic regions, with coupling patterns providing key connectivity information.

Table 1: Predicted ¹H NMR Data (400 MHz, CDCl₃)

Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~ 8.05	dd (or m)	2H	H-2', H-6'	Protons ortho to the carbonyl group are significantly deshielded. They will appear as a doublet of doublets due to coupling with both the adjacent aromatic protons (H-3', H-5') and the fluorine atom.
~ 7.15	t	2H	H-3', H-5'	Protons meta to the carbonyl group and ortho to the fluorine atom. They will appear as a triplet due to coupling with the adjacent aromatic protons and the fluorine atom (ortho-coupling).
~ 3.80	quintet	1H	H-1	The methine proton on the cyclobutyl ring, directly attached to the carbonyl group, is the most deshielded

aliphatic proton.
It is split by the
four adjacent
methylene
protons (H-2, H-
3).

~ 2.40

m

2H

H-2 (equatorial)

The methylene
protons adjacent
to the methine.
Complex
multiplicity is
expected due to
geminal and
vicinal coupling.

~ 2.25

m

2H

H-2 (axial)

Diastereotopic
with the other H-
2 protons,
leading to a
different
chemical shift
and complex
coupling.

~ 2.00

m

2H

H-3

The methylene
protons at the
'bottom' of the
cyclobutyl ring.
They will show
complex splitting
due to coupling
with the H-2
protons.

Predicted ^{13}C NMR Spectrum and Interpretation

The proton-decoupled ^{13}C NMR spectrum provides a count of the unique carbon environments in the molecule.

Table 2: Predicted ^{13}C NMR Data (100 MHz, CDCl_3)

Predicted Chemical Shift (δ , ppm)	Assignment	Rationale
~ 199.0	C=O	The carbonyl carbon is highly deshielded and appears at a characteristic downfield shift.
~ 165.5 (d, $^1\text{JCF} \approx 255$ Hz)	C-4'	The carbon directly bonded to fluorine shows a very large one-bond coupling constant (^1JCF) and is significantly downfield.
~ 133.0	C-1'	The aromatic carbon attached to the carbonyl group (ipso-carbon) is a quaternary carbon and will likely show a weaker signal.
~ 131.0 (d, $^3\text{JCF} \approx 9$ Hz)	C-2', C-6'	Aromatic carbons ortho to the carbonyl group. A smaller three-bond C-F coupling is expected.
~ 115.5 (d, $^2\text{JCF} \approx 22$ Hz)	C-3', C-5'	Aromatic carbons meta to the carbonyl and ortho to the fluorine. A characteristic two-bond C-F coupling constant is expected.
~ 45.0	C-1	The methine carbon of the cyclobutyl ring, deshielded by the adjacent carbonyl group.
~ 25.5	C-2	The methylene carbons adjacent to the methine.
~ 18.0	C-3	The methylene carbon furthest from the carbonyl group.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations (stretching, bending).

Experimental Protocol: IR Data Acquisition

For a liquid sample like **cyclobutyl 4-fluorophenyl ketone**, the "neat" film method is simple and effective.

Methodology:

- **Plate Preparation:** Ensure two sodium chloride (NaCl) or potassium bromide (KBr) salt plates are clean and dry. Handle them only by the edges to avoid transferring moisture from your fingers.
- **Sample Application:** Place one to two drops of the neat liquid sample onto the center of one salt plate.
- **Film Formation:** Place the second salt plate on top of the first, gently pressing to spread the liquid into a thin, uniform film between the plates. Avoid introducing air bubbles.
- **Data Acquisition:** Place the "sandwich" of plates into the sample holder of an FT-IR spectrometer and acquire the spectrum. Typically, 16 to 32 scans are co-added to produce a spectrum with a good signal-to-noise ratio over a range of 4000-400 cm^{-1} .
- **Cleaning:** After analysis, disassemble the plates, clean them thoroughly with a dry solvent (e.g., anhydrous acetone or dichloromethane), and return them to a desiccator for storage.

Predicted IR Spectrum and Interpretation

The IR spectrum will be dominated by a strong carbonyl stretch, along with characteristic absorptions for the aromatic ring and aliphatic C-H bonds.

Table 3: Predicted Characteristic IR Absorption Bands

Predicted Wavenumber (cm ⁻¹)	Intensity	Vibration Type	Rationale
3100-3000	Medium	Aromatic C-H Stretch	Characteristic stretching vibrations for sp ² C-H bonds on the phenyl ring.
2990-2850	Medium	Aliphatic C-H Stretch	Characteristic stretching vibrations for the sp ³ C-H bonds of the cyclobutyl ring.
~ 1685	Strong	C=O Stretch (Aryl Ketone)	The carbonyl stretch is one of the most intense and diagnostic peaks in the spectrum. Conjugation with the aromatic ring lowers the frequency from a typical aliphatic ketone (~1715 cm ⁻¹).
~ 1600, ~1500	Medium	Aromatic C=C Stretch	These two bands are characteristic of the benzene ring skeleton vibrations.
~ 1225	Strong	C-F Stretch	The carbon-fluorine bond gives rise to a strong, characteristic absorption in the fingerprint region.
~ 1160	Strong	C-CO-C Asymmetric Stretch	Stretching of the entire ketone functional group framework.

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of a molecule and its fragments. Electron Ionization (EI) is a "hard" ionization technique that causes extensive fragmentation, providing a molecular fingerprint that is highly useful for structural elucidation.

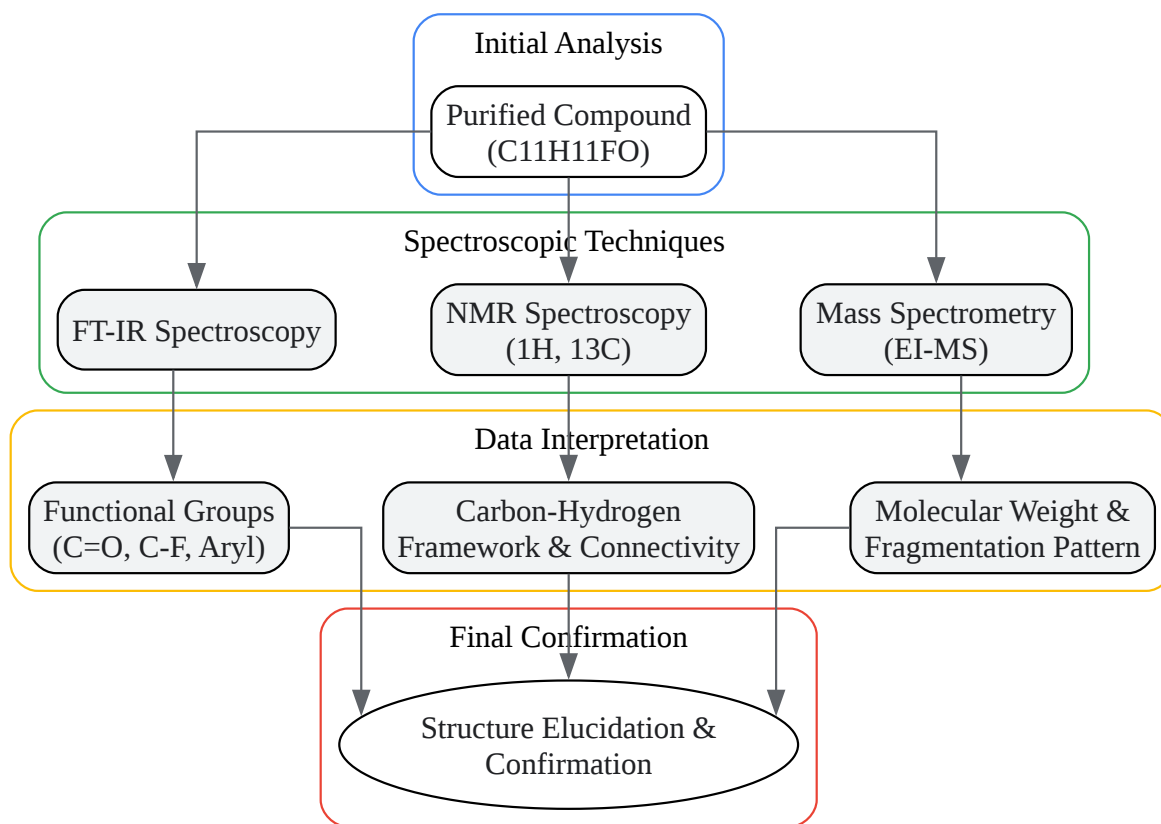
Experimental Protocol: EI-MS Data Acquisition

Methodology:

- **Sample Introduction:** Introduce a small amount of the volatile liquid sample into the mass spectrometer, often via direct insertion probe or through a Gas Chromatography (GC) system. The sample is vaporized in a high-vacuum source.
- **Ionization:** Bombard the gaseous molecules with a beam of high-energy electrons, typically at 70 eV. This energy is sufficient to eject an electron from the molecule, forming a positively charged molecular ion ($M^{\bullet+}$).
- **Fragmentation:** The excess energy imparted during ionization causes the molecular ion to fragment into smaller, characteristic charged ions and neutral radicals.
- **Analysis:** Accelerate the resulting ions into a mass analyzer (e.g., a quadrupole or time-of-flight), which separates them based on their m/z ratio.
- **Detection:** A detector records the abundance of each ion, generating the mass spectrum.

Workflow for Spectroscopic Analysis

The logical flow for characterizing a compound like **Cyclobutyl 4-fluorophenyl ketone** involves a multi-technique approach to build a complete structural picture.



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Caption: Workflow for the comprehensive spectroscopic analysis of an organic compound.

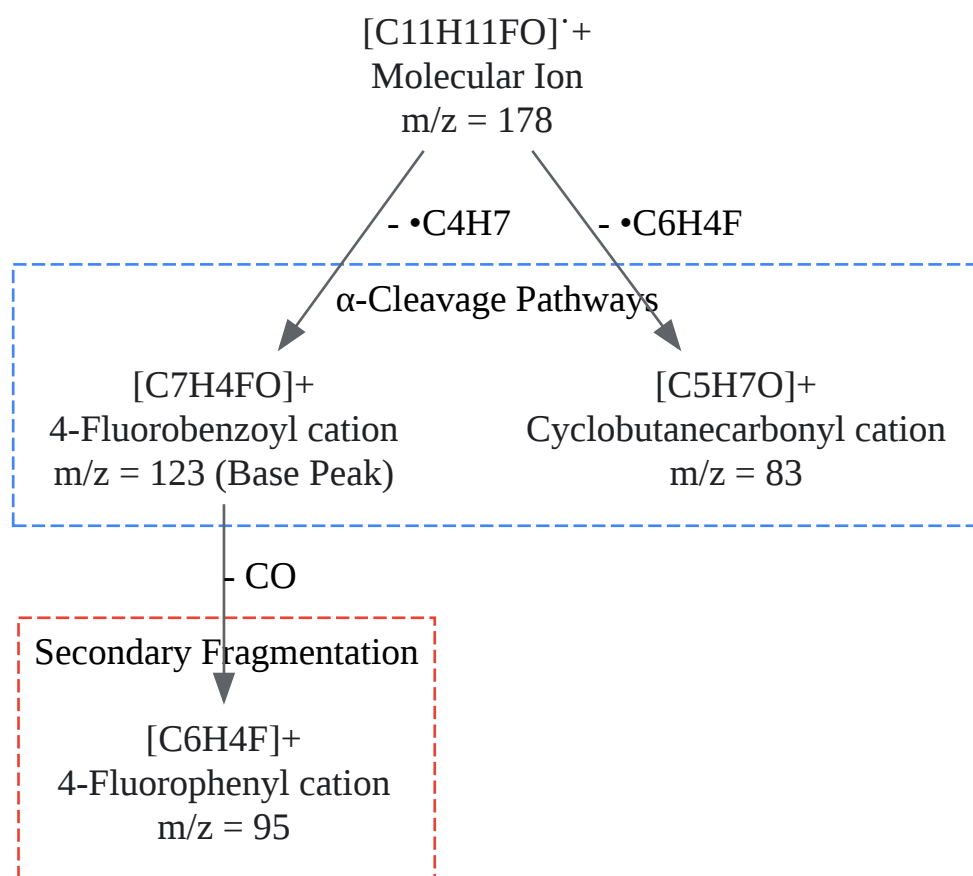
Predicted Mass Spectrum and Fragmentation

The mass spectrum will show a molecular ion peak corresponding to the molecular weight and several key fragment ions resulting from predictable bond cleavages.

Molecular Ion (M^{•+}): The molecular formula C₁₁H₁₁FO gives a monoisotopic mass of 178.08 g/mol . A peak at m/z = 178 is expected, corresponding to the molecular ion.

Major Fragmentation Pathways: The most common fragmentation for ketones is α-cleavage, which is the breaking of a C-C bond adjacent to the carbonyl group. This cleavage results in the formation of a stable acylium ion.

- Loss of the Cyclobutyl Radical: Cleavage of the bond between the carbonyl carbon and the cyclobutyl ring.
 - $M^{\bullet+} \rightarrow [C_7H_4FO]^+ + \bullet C_4H_7$
 - This generates the 4-fluorobenzoyl cation at $m/z = 123$. This is predicted to be the base peak (most intense peak) due to the high stability of the acylium ion.
- Loss of the 4-Fluorophenyl Radical: Cleavage of the bond between the carbonyl carbon and the aromatic ring.
 - $M^{\bullet+} \rightarrow [C_5H_7O]^+ + \bullet C_6H_4F$
 - This generates the cyclobutanecarbonyl cation at $m/z = 83$. This peak is expected to be less intense than the peak at $m/z = 123$.
- Further Fragmentation of the Acylium Ion: The 4-fluorobenzoyl cation can lose carbon monoxide (CO).
 - $[C_7H_4FO]^+ \rightarrow [C_6H_4F]^+ + CO$
 - This generates the 4-fluorophenyl cation at $m/z = 95$.



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Caption: Predicted major fragmentation pathways for **Cyclobutyl 4-fluorophenyl ketone** in EI-MS.

Conclusion

This technical guide presents a robust, predicted spectroscopic profile for **Cyclobutyl 4-fluorophenyl ketone** based on foundational principles of NMR, IR, and Mass Spectrometry. The detailed protocols provide a clear framework for experimental acquisition, while the spectral interpretations offer a baseline for what researchers can expect to observe. The predicted key identifiers—a strong IR absorption around 1685 cm^{-1} , a base peak at $m/z = 123$ in the mass spectrum, and characteristic aromatic and aliphatic patterns in the NMR spectra—provide a comprehensive toolkit for the unambiguous identification and characterization of this important chemical entity.

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